

In-depth Technical Guide: Synthesis and Characterization of SV119

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SV119

Cat. No.: B15579769

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

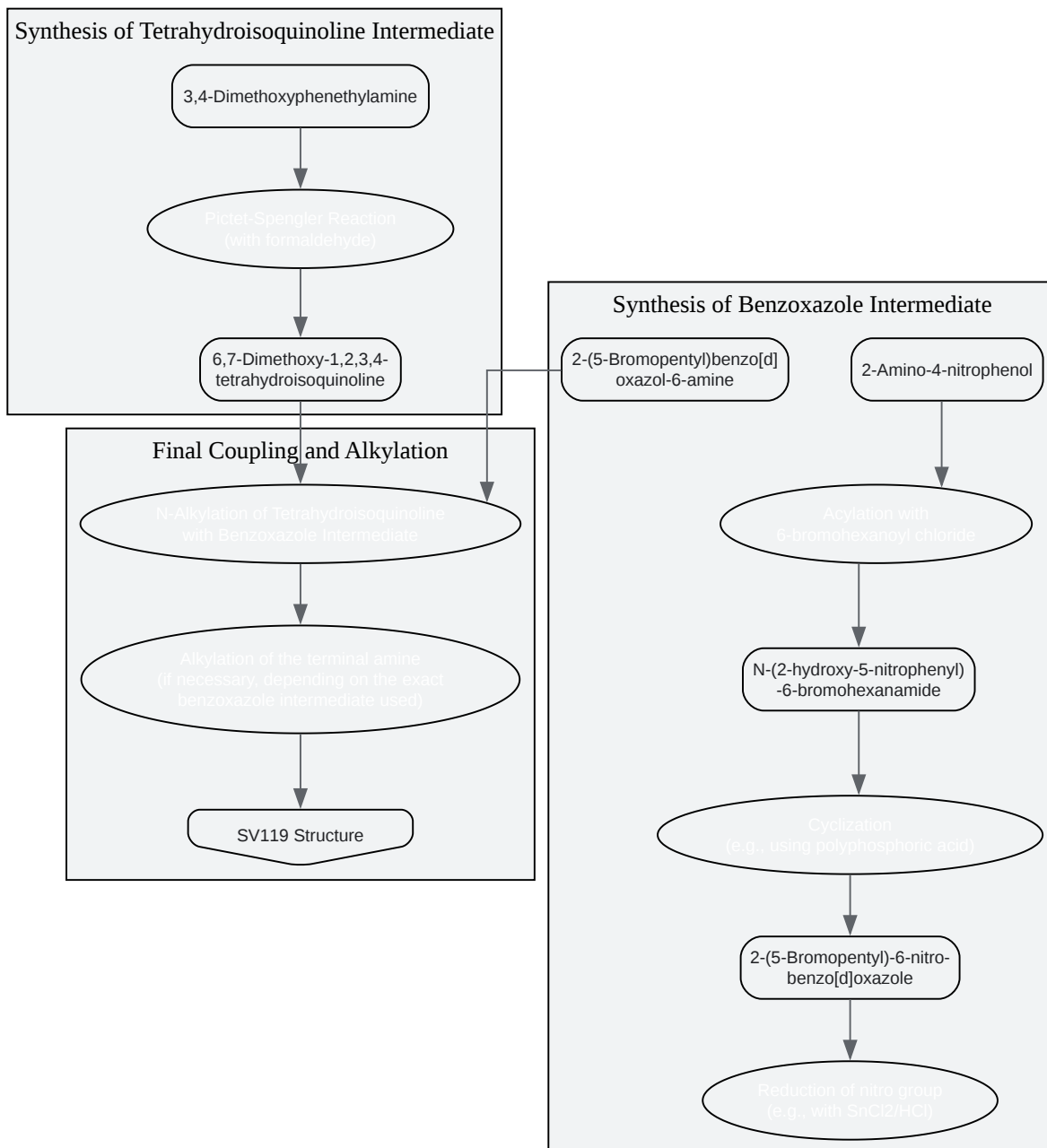
Abstract

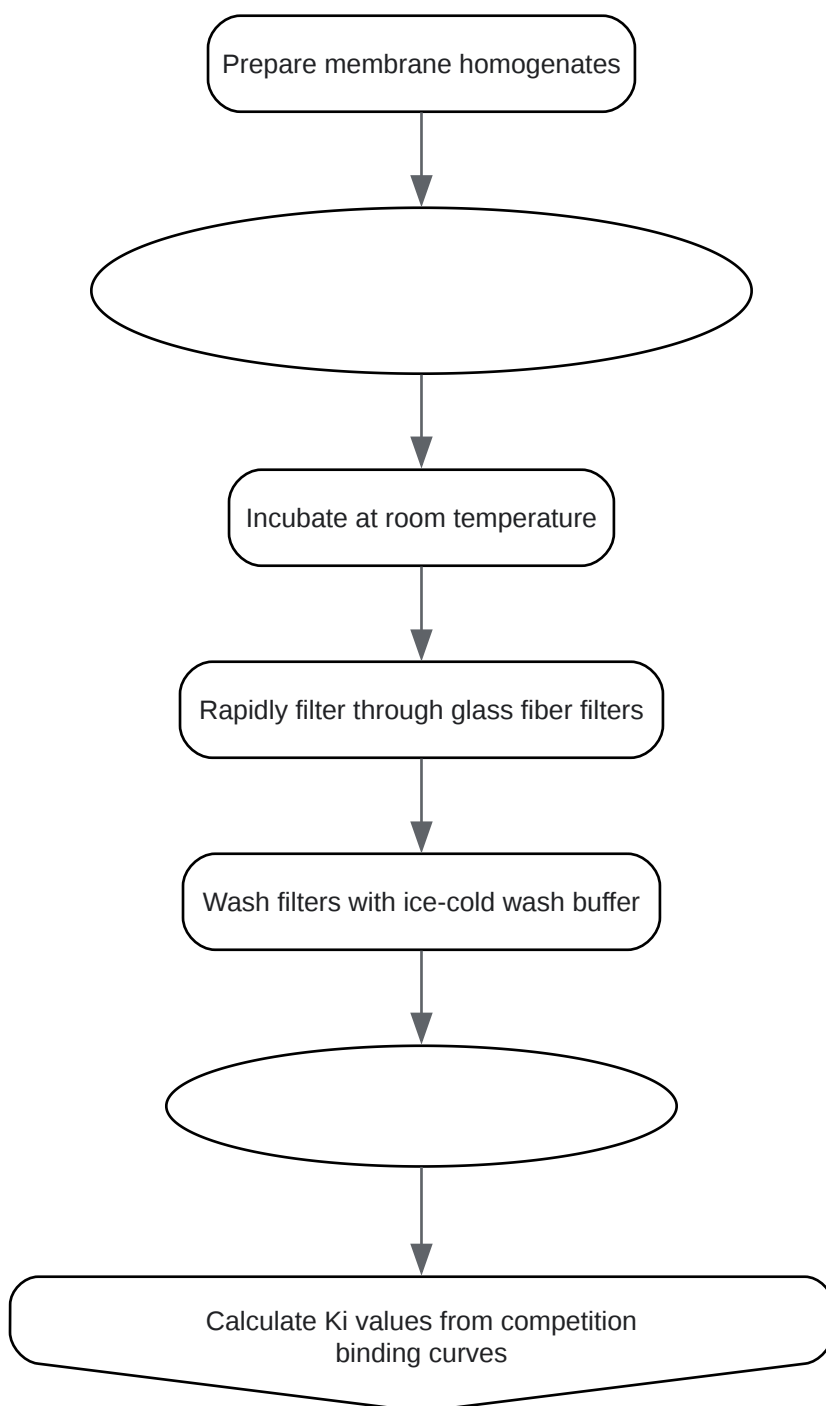
SV119 is a synthetic small molecule that has garnered significant interest in the field of oncology as a high-affinity and selective ligand for the sigma-2 (σ_2) receptor. This receptor is overexpressed in a variety of solid tumors, including pancreatic, breast, and lung cancer, making it an attractive target for diagnostic imaging and targeted cancer therapy. **SV119** has been shown to induce apoptosis in cancer cells and can be conjugated to other therapeutic agents to enhance their selective delivery to tumor tissues. This technical guide provides a comprehensive overview of the synthesis, characterization, and biological evaluation of **SV119**, intended to serve as a valuable resource for researchers in drug discovery and development. While a specific, detailed synthesis protocol for **SV119** is not readily available in the public domain, this guide outlines a plausible synthetic route based on the synthesis of structurally related compounds.

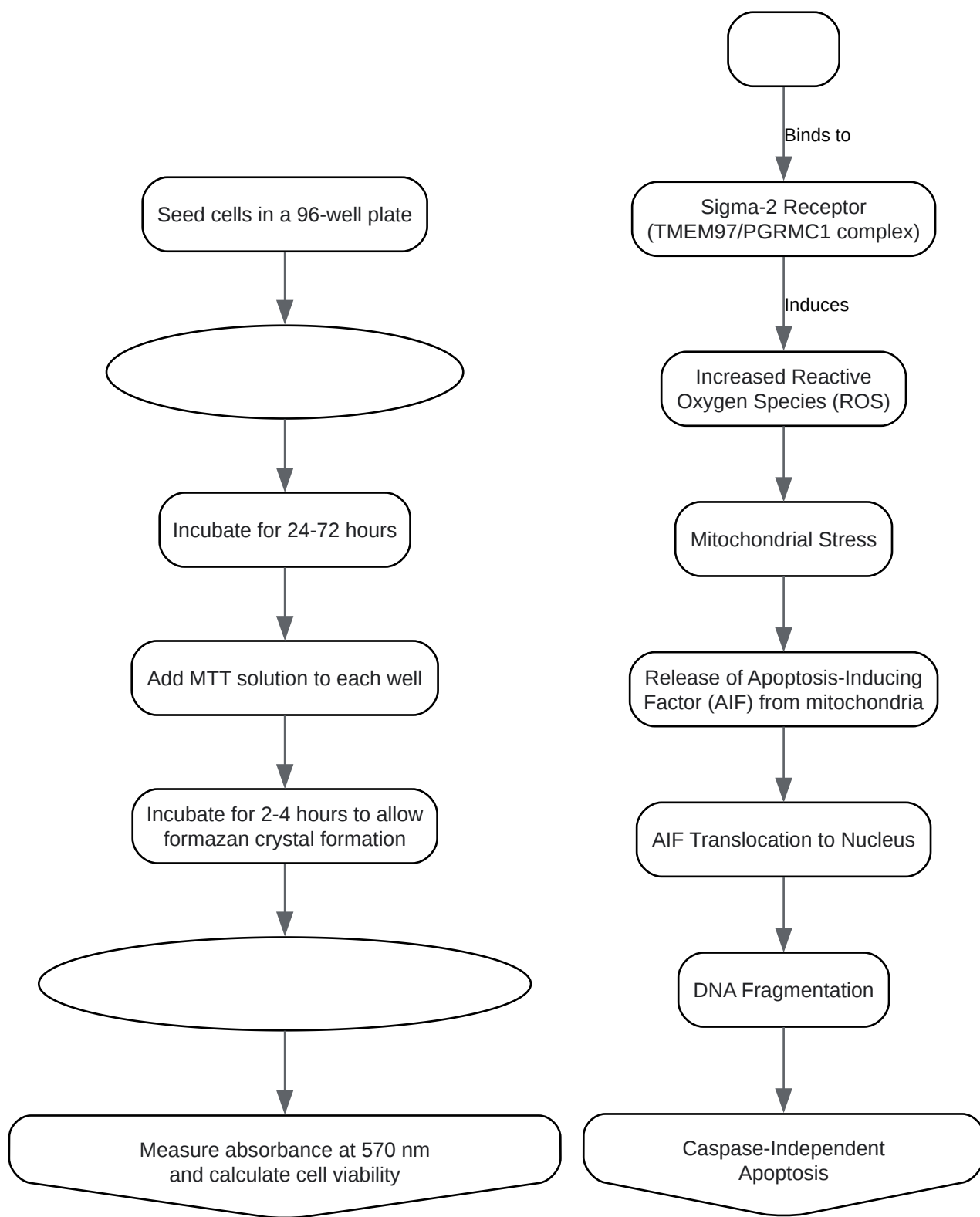
Synthesis of SV119

A definitive, step-by-step synthesis protocol for **SV119** has not been explicitly detailed in publicly available literature. However, based on the known synthesis of its precursor, **SV119-Asp**, and other similar 6,7-dimethoxy-1,2,3,4-tetrahydroisoquinoline derivatives, a likely synthetic pathway can be proposed. The synthesis would logically involve the coupling of a 6,7-dimethoxy-1,2,3,4-tetrahydroisoquinoline core with a functionalized benzoxazole moiety.

Proposed Synthetic Workflow:







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-depth Technical Guide: Synthesis and Characterization of SV119]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15579769#synthesis-and-characterization-of-sv119>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com